

# CAS number and molecular structure of Nona-1,3-dien-5-yne

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## Compound of Interest

Compound Name: Nona-1,3-dien-5-yne

Cat. No.: B14481926

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## Nona-1,3-dien-5-yne: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Nona-1,3-dien-5-yne** is a chemical compound with the molecular formula C<sub>9</sub>H<sub>12</sub>. While database entries confirm its existence, a comprehensive body of research detailing its synthesis, chemical properties, and biological activity is not readily available in published scientific literature. This document aims to provide a concise summary of the available information and highlight the current knowledge gaps regarding this molecule.

### Chemical Identification and Molecular Structure

The primary identifier for **Nona-1,3-dien-5-yne** is its PubChem Compound ID (CID), 71369433. A potential CAS number associated with this compound is 66426-76-4.

Molecular Structure:

The structure of **Nona-1,3-dien-5-yne** consists of a nine-carbon chain containing a conjugated system of two double bonds (a diene) and one triple bond (an yne). The IUPAC name specifies the locations of these unsaturations at the first and third positions for the double bonds and the fifth position for the triple bond.

Below is a 2D representation of the molecular structure.

Caption: 2D structure of **Nona-1,3-dien-5-yne**.

## Physicochemical Properties

Quantitative experimental data for **Nona-1,3-dien-5-yne** is scarce. The following table summarizes the basic computed properties available from chemical databases.

Property	Value
Molecular Formula	C9H12
Molecular Weight	120.19 g/mol
PubChem CID	71369433
CAS Number	66426-76-4 (unverified)

## Synthesis and Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield any specific, detailed experimental protocols for the synthesis of **Nona-1,3-dien-5-yne**. General synthetic methods for creating dieneyne systems exist, but their direct application to this specific molecule has not been documented.

## Biological Activity and Drug Development Potential

There is currently no available information in peer-reviewed scientific journals regarding the biological activity of **Nona-1,3-dien-5-yne**. Consequently, its potential applications in drug development are unknown, and no associated signaling pathways or experimental workflows have been described.

## Conclusion and Future Directions

**Nona-1,3-dien-5-yne** is a structurally defined molecule that is present in chemical databases. However, there is a significant lack of published research on this compound. To ascertain its chemical reactivity, potential biological effects, and utility in drug discovery and development, further scientific investigation is required. Future research should focus on:

- Development and documentation of a reliable synthetic route.

- Thorough characterization of its physicochemical properties using techniques such as NMR, mass spectrometry, and X-ray crystallography.
- Screening for biological activity in various in vitro and in vivo models.

Without such foundational research, the potential of **Nona-1,3-dien-5-yne** as a tool for researchers and a candidate for drug development remains unexplored.

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